

Application Note: Cell-Based Characterization of N-(4-cyanophenyl)-N-methylpyridine-4-carboxamide

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Compound of Interest

Compound Name: *N*-(4-cyanophenyl)-*N*-methylpyridine-4-carboxamide

CAS No.: 1270779-75-3

Cat. No.: B1525055

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Introduction & Chemical Logic

N-(4-cyanophenyl)-N-methylpyridine-4-carboxamide represents a specific class of N-methylated isonicotinamides. To use this compound effectively in cell-based assays, one must understand its structural determinants:

- **The Isonicotinamide Head (Pyridine-4-carboxamide):** This moiety often mimics Nicotinamide (Vitamin B3), suggesting potential interference with NAD⁺ salvage pathways (e.g., NAMPT inhibition) or ADP-ribosylation enzymes (PARPs/Sirtuins).
- **The 4-Cyanophenyl Tail:** A classic motif found in non-steroidal Androgen Receptor (AR) antagonists (e.g., Enzalutamide, Bicalutamide) and various kinase inhibitors, facilitating hydrophobic interactions and hydrogen bonding via the nitrile group.
- **The N-Methyl Linker:** Restricts conformational flexibility, potentially enhancing specificity compared to non-methylated analogs.

Primary Applications:

- Phenotypic Screening: Antiproliferative assays in oncology cell lines.
- Target Validation: Probing NAD⁺ metabolism or Nuclear Receptor signaling.
- Fragment-Based Drug Discovery: Serving as a liganded fragment for crystallographic studies.

Reagent Preparation & Handling

Physicochemical Profile (Predicted)[1][2]

- Molecular Formula: C₁₄H₁₁N₃O[1]
- Molecular Weight: 237.26 g/mol [1]
- LogP (Octanol/Water): ~1.8 - 2.2 (Moderately Lipophilic)
- Solubility: Low in water; High in organic solvents (DMSO, DMF).

Stock Solution Protocol

Objective: Create a stable 10 mM stock solution.

- Weighing: Accurately weigh 2.37 mg of the compound.
- Solubilization: Add 1.0 mL of sterile, anhydrous Dimethyl Sulfoxide (DMSO) (Sigma-Aldrich, Hybridoma Grade).
 - Note: Avoid Ethanol as a primary stock solvent due to potential evaporation and lower solubility limits for this scaffold.
- Dissolution: Vortex vigorously for 30 seconds. If particulate matter remains, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization: Do not filter DMSO stocks through standard cellulose acetate filters (they dissolve). Use PTFE or Nylon 0.22 µm filters if sterility is strictly required, though sterile DMSO handling is usually sufficient.

- Storage: Aliquot into amber glass vials (to prevent plastic leaching and photodegradation). Store at -20°C (stable for 6 months) or -80°C (stable for >1 year). Avoid freeze-thaw cycles >3 times.

Assay Protocol A: Cytotoxicity & Dose-Response Profiling

Rationale: Determining the IC₅₀ (half-maximal inhibitory concentration) is the first step to establishing the compound's potency and therapeutic window.

Materials

- Cell Lines: HeLa (Cervical), LNCaP (Prostate - AR positive), PC3 (Prostate - AR negative).
- Reagent: CellTiter-Glo® (Promega) or MTT Reagent.
- Control: Staurosporine (Positive Kill Control), DMSO (Vehicle).

Workflow

- Seeding: Plate cells at 3,000–5,000 cells/well in 96-well white-walled plates (for luminescence). Incubate for 24 hours to allow attachment.
- Compound Dilution:
 - Prepare a 1:3 serial dilution in DMSO (e.g., 10 mM
3.33 mM
1.11 mM...).
 - Perform an intermediate dilution in culture medium to ensure final DMSO concentration is 0.5%.
 - Add diluted compound to cells. Test range: 100 µM down to 1 nM.
- Incubation: Incubate cells for 72 hours at 37°C, 5% CO₂.

- Readout: Add CellTiter-Glo reagent (1:1 ratio with media), shake for 2 minutes, incubate for 10 minutes, and read Luminescence.

Data Analysis

Calculate % Viability relative to DMSO control. Fit data to a 4-parameter logistic (4PL) regression model:

Assay Protocol B: Metabolic Target Validation (NAD⁺ Quantification)

Rationale: Given the isonicotinamide core, this compound may act as a NAMPT inhibitor or NAD⁺ depleter. This assay validates metabolic interference.

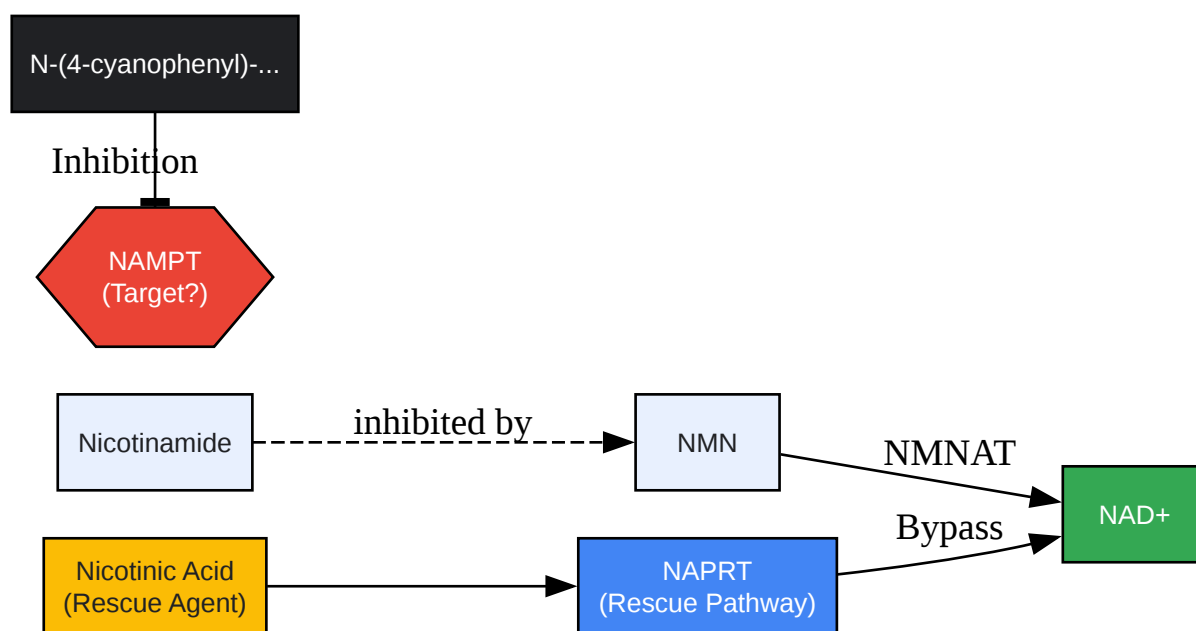
Experimental Logic

If the compound inhibits NAMPT (Nicotinamide phosphoribosyltransferase), cellular NAD⁺ levels will drop rapidly before cell death occurs.

Protocol

- Treatment: Treat cells (e.g., A549 or HeLa) with the compound at IC75 concentration (determined from Assay A) for 24 hours.
- Rescue Control (Critical): In a parallel set of wells, co-treat with Nicotinic Acid (10 µM).
 - Mechanism:[2] Nicotinic Acid bypasses NAMPT via the Preiss-Handler pathway. If toxicity is rescued, the target is confirmed as NAMPT.
- Lysis: Remove media. Add NAD-Glo™ Detection Reagent (Promega) or acidic extraction buffer for colorimetric cycling assays.
- Quantification: Measure NAD⁺ levels relative to total protein content (BCA Assay).

Expected Results Visualization (DOT Diagram)



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Figure 1: Hypothesized Mechanism of Action and Rescue Strategy. The compound potentially blocks the salvage pathway (NAMPT), which can be distinguished by Nicotinic Acid rescue via NAPRT.

Assay Protocol C: Androgen Receptor (AR) Nuclear Translocation

Rationale: The 4-cyanophenyl motif is a hallmark of AR antagonists. This assay tests if the compound prevents AR from entering the nucleus upon androgen stimulation.

Materials

- Cell Line: LNCaP (Endogenous AR) or U2OS-AR-GFP (Reporter line).
- Stimulant: R1881 (Synthetic Androgen) or Dihydrotestosterone (DHT).
- Imaging: High-Content Screening (HCS) System (e.g., PerkinElmer Operetta).

Protocol

- Starvation: Culture cells in Charcoal-Stripped Serum (CSS) media for 24 hours to remove endogenous hormones.
- Pre-treatment: Add **N-(4-cyanophenyl)-N-methylpyridine-4-carboxamide** (10 μ M) for 1 hour.
- Stimulation: Add 1 nM R1881 to induce AR nuclear translocation.
- Fixation: After 4 hours, fix with 4% Paraformaldehyde.
- Staining:
 - Primary Ab: Anti-Androgen Receptor.
 - Secondary Ab: AlexaFluor 488.
 - Nuclear Stain: DAPI.
- Analysis: Calculate the Nuclear-to-Cytoplasmic ratio of AR intensity.

Interpretation:

- Agonist: Compound induces translocation without R1881.
- Antagonist: Compound prevents R1881-induced translocation (AR remains cytoplasmic).

Summary of Experimental Conditions

Parameter	Recommended Condition	Notes
Solvent	DMSO (Anhydrous)	Max final concentration 0.5%
Storage	-80°C (Stock), -20°C (Working)	Protect from light
Incubation Time	24h (Mechanism), 72h (Viability)	Dependent on cell doubling time
Positive Control	FK866 (NAMPT) or Enzalutamide (AR)	Choose based on assay type
Detection Method	Luminescence (ATP/NAD) or Fluorescence (Imaging)	Avoid colorimetric MTT if compound reduces tetrazolium (unlikely but possible)

References

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- Tran, C., et al. (2009). Development of a second-generation antiandrogen for treatment of advanced prostate cancer. *Science*, 324(5928), 787-790. [Link](#)
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- PubChem Compound Summary. **N-(4-cyanophenyl)-N-methylpyridine-4-carboxamide** (CAS 1270779-75-3). [Link](#)

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Sources

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- 2. [medchemexpress.com \[medchemexpress.com\]](#)
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